

Essential Safety and Operational Guide for 5-Bromo-2-chloronicotinonitrile

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Compound of Interest

Compound Name: 5-Bromo-2-chloronicotinonitrile

Cat. No.: B1291396

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **5-Bromo-2-chloronicotinonitrile** (CAS No. 405224-23-9).^{[1][2][3]} Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-chloronicotinonitrile is a hazardous substance that can cause skin irritation, serious eye damage, and respiratory irritation.^{[1][4]} It is also toxic if swallowed.^[4] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Specific Equipment	Purpose & Guidelines
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be required for splash risks.	Must be tested and approved under standards such as OSHA 29 CFR 1910.133 or European Standard EN166. [1] [5] [6]
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile or Butyl rubber).	Select gloves based on an evaluation of skin hazards, duration of use, and chemical resistance. [7] [8] [9]
Body Protection	Laboratory coat or appropriate protective clothing.	Prevents skin exposure. [7] [10] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse. [1] [7] [10]
Respiratory Protection	Use only in a well-ventilated area or outdoors. If ventilation is inadequate, dust is generated, or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	A dust respirator is recommended. [10]

Operational Plan: Safe Handling Protocol

Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)[\[7\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Handling:

- Avoid all personal contact, including the inhalation of dust.[7]
- Minimize dust generation and accumulation.[6][7]
- Do not eat, drink, or smoke in the handling area.[1][7]
- Wash hands and any exposed skin thoroughly after handling.[1][5][10]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5][10]
- Store locked up.[1][5]

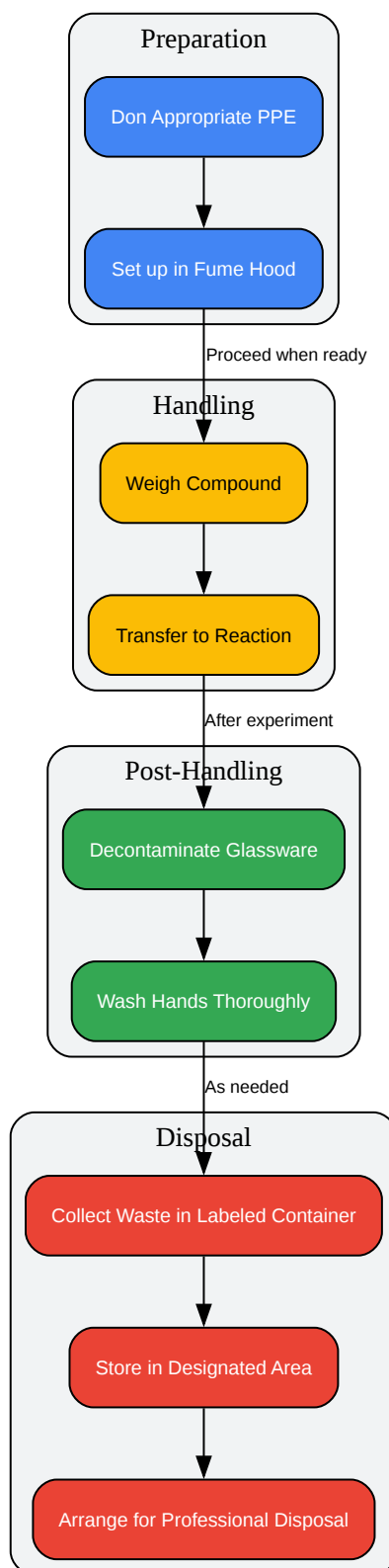
Disposal Plan: Step-by-Step Protocol

The primary recommended method for the disposal of **5-Bromo-2-chloronicotinonitrile** is through an approved waste disposal plant.[1][5] It is crucial to adhere to all local, state, and federal regulations.

- Waste Identification:
 - Label the waste container clearly with "**5-Bromo-2-chloronicotinonitrile**" and appropriate hazard symbols.
- Containment:
 - Collect waste material in a suitable, sealed container to prevent leakage or dust dispersion.[6]
- Spill Management:
 - In the event of a small spill, carefully sweep or vacuum the solid material, avoiding dust generation.[5][11]
 - Collect the spilled material into an airtight container for disposal.[11]
 - Clean the spill area thoroughly.

- Waste Collection:
 - Arrange for collection by a licensed chemical waste disposal company.
 - Provide the waste manifest, including the Safety Data Sheet (SDS), to the disposal company.

Experimental Workflow



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Caption: Workflow for safe handling and disposal of **5-Bromo-2-chloronicotinonitrile**.

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